

# Safeguarding Your Research: A Guide to Handling 3,5-Diaminobenzoic Acid

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## Compound of Interest

Compound Name: 3,5-Diaminobenzoic acid

Cat. No.: B042222

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Researchers and scientists in drug development must prioritize safety when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the proper handling and disposal of **3,5-Diaminobenzoic acid**, ensuring a secure laboratory environment.

## Chemical Profile:

- Name: **3,5-Diaminobenzoic acid**
- CAS Number: 535-87-5
- Molecular Formula:  $C_7H_8N_2O_2$
- Appearance: White to brown solid powder.[1]

Hazard Identification: **3,5-Diaminobenzoic acid** is considered a hazardous substance.[2] It can cause skin and eye irritation, and may lead to respiratory irritation.[1][3] Ingestion may be harmful.[2] It is important to avoid creating dust, as it can form explosive mixtures with air.[2]

## Personal Protective Equipment (PPE)

A crucial first line of defense against chemical exposure is the correct use of Personal Protective Equipment (PPE). The following table summarizes the recommended PPE for handling **3,5-Diaminobenzoic acid**.

PPE Category	Recommended Equipment	Specifications
Eye/Face Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[4]
Skin Protection	Chemical Resistant Gloves	Wear protective gloves.[1] Use proper glove removal technique to avoid skin contact.[5]
Protective Clothing	Wear suitable protective clothing.[1] This includes a lab coat, and for larger quantities, fire/flame resistant and impervious clothing may be necessary.[4]	
Respiratory Protection	Approved Mask/Respirator	In well-ventilated areas, a NIOSH-approved mask is recommended.[1] If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[4]

## Handling and Storage

Proper handling and storage are critical to prevent accidents and maintain the integrity of the chemical.

Aspect	Procedure
Handling	Handle in a well-ventilated place.[4] Avoid contact with skin and eyes.[2] Avoid breathing dust.[1] Wash hands thoroughly after handling.[1]
Storage	Store in a cool, well-ventilated place in the original container.[1] Keep the container tightly closed.[1] Store away from strong acids, strong bases, sources of ignition, and direct sunlight.[1]

## First Aid and Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is vital.

Situation	First Aid / Emergency Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] Seek medical advice.[1]
Skin Contact	Immediately remove all contaminated clothing.[2] Wash skin with plenty of soap and water.[1] If skin irritation occurs, get medical advice.[1]
Inhalation	Remove to fresh air and keep at rest in a position comfortable for breathing.[1] If you feel unwell, call a POISON CENTER or doctor.[1]
Ingestion	Do NOT induce vomiting.[1] Rinse mouth with water.[5] Obtain emergency medical attention.[1]
Spill	Remove all ignition sources.[2] Use dry clean-up procedures and avoid generating dust.[2] Collect the material in a suitable, labeled container for waste disposal.[2]

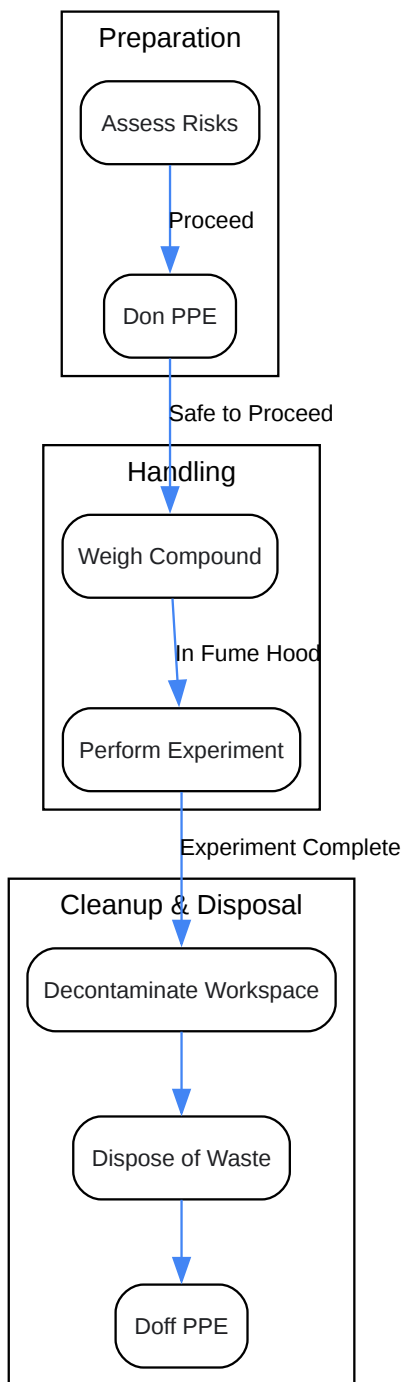
## Disposal Plan

All waste must be handled in accordance with local, state, and federal regulations.<sup>[2]</sup> Dispose of this material and its container to a hazardous or special waste collection point.<sup>[1]</sup> Puncture containers to prevent re-use.<sup>[2]</sup>

## Experimental Workflow & Emergency Protocols

To further clarify the necessary procedures, the following diagrams illustrate the standard workflow for handling **3,5-Diaminobenzoic acid** and the appropriate response to a spill.

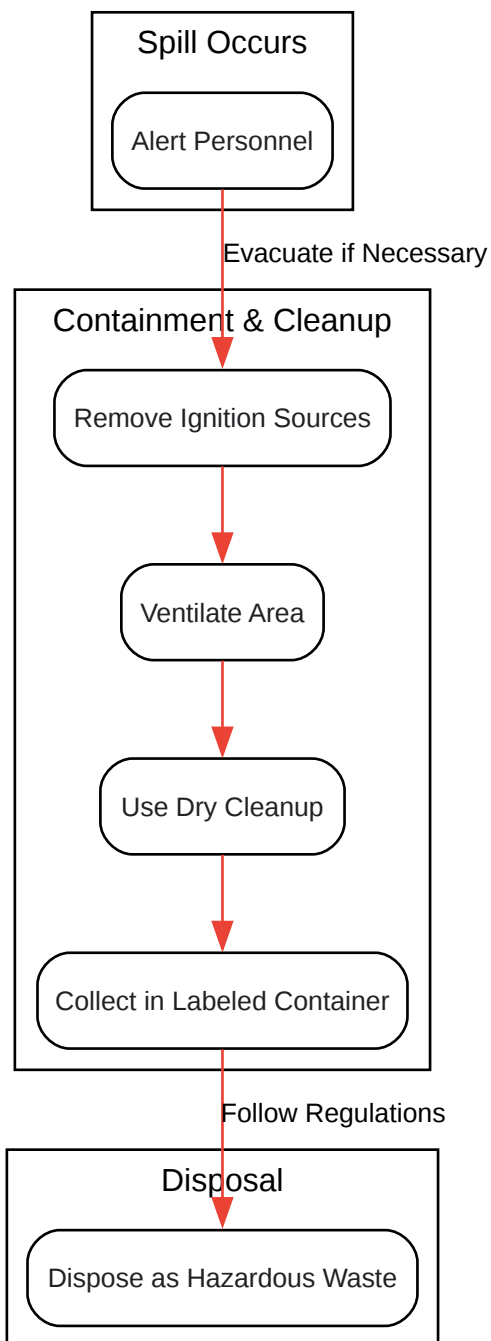
## Standard Handling Workflow for 3,5-Diaminobenzoic Acid



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Caption: Standard Operating Procedure for Handling **3,5-Diaminobenzoic Acid**.

## Emergency Spill Response for 3,5-Diaminobenzoic Acid



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Caption: Emergency Response Protocol for a **3,5-Diaminobenzoic Acid** Spill.

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